Technical Monograph: The LWM (Leu-Trp-Met) Tripeptide

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Compound of Interest

Compound Name:	*H-Leu-trp-met-OH*
Cat. No.:	*B12104211*

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Physicochemical Characterization, Synthesis Protocols, and Bioactive Potential

Executive Summary

This technical guide provides a comprehensive analysis of the tripeptide Leucine-Tryptophan-Methionine (LWM). While often categorized within the broader class of Low Molecular Weight (LMW) peptides derived from protein hydrolysates (e.g., hemoglobin, casein), the specific LWM sequence exhibits distinct physicochemical properties driven by its hydrophobic and aromatic residues. This document details its molecular identity, solid-phase synthesis (SPPS) challenges—specifically regarding Methionine oxidation and Tryptophan alkylation—and analytical validation standards.

Part 1: Molecular Identity & Physicochemical Profile

The LWM peptide is a hydrophobic tripeptide. Its bioactivity is largely dictated by the indole ring of Tryptophan (electron donor) and the thioether group of Methionine (reactive oxygen species scavenger).

1.1 Structural Data Table

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Parameter	Value	Notes
Sequence	Leu-Trp-Met (L-W-M)	N-terminal Leucine, C-terminal Methionine
Formula	$C_{22}H_{32}N_4O_4S$	Monoisotopic
Molecular Weight	448.58 g/mol	Average Mass
Monoisotopic Mass	448.2144 Da	For Mass Spectrometry ($M+H^+$ ≈ 449.[1]22)
Isoelectric Point (pI)	~5.52	Predicted; Neutral at physiological pH
Hydrophobicity	High	+1.38 (Wimley-White scale); Low water solubility
Instability Index	High	Susceptible to Met oxidation (Met → Met-sulfoxide)

1.2 Structure-Activity Relationship (SAR) Logic

The LWM sequence combines three distinct functional zones:

- Leu (N-term): Provides hydrophobic bulk, facilitating entry into hydrophobic pockets of enzymes (e.g., ACE).
- Trp (Core): The indole moiety is a potent radical scavenger and fluorescent probe.
- Met (C-term): The sulfur atom acts as a "sacrificial" antioxidant, readily oxidizing to sulfoxide to protect other tissues.

Part 2: Chemical Synthesis (SPPS) Protocol

Methodology: Fmoc/tBu Solid Phase Peptide Synthesis (SPPS). Challenge: The primary synthetic risks are Methionine oxidation during handling and Tryptophan alkylation during cleavage.

2.1 Reagents & Resin Choice[1][2]

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- Resin:Wang Resin (pre-loaded with Fmoc-Met-OH) is preferred for C-terminal acids. Loading: 0.4–0.6 mmol/g to prevent aggregation.
- Coupling Reagents: DIC/Oxyma Pure (superior to HBTU/HOBt for preventing racemization of Cys/Met/Trp).
- Solvents: DMF (Peptide grade). Crucial: Degas solvents with N_2 to protect Methionine.

2.2 Step-by-Step Synthesis Workflow

Step 1: Resin Swelling

- Weigh Wang-Met resin into a fritted reaction vessel.
- Swell in DCM for 30 mins, then wash with DMF (3x).

Step 2: Fmoc Deprotection

- Treat resin with 20% Piperidine in DMF (containing 0.1M HOBt to suppress aspartimide formation if Asp were present, but good practice generally).
- Reaction time: 2 x 10 min.
- Wash: DMF (5x), DCM (3x). Verify deprotection via UV monitoring of dibenzofulvene adduct.

Step 3: Coupling Cycle (Iterative)

- Dissolve Fmoc-Trp(Boc)-OH (4 eq) and Oxyma Pure (4 eq) in minimal DMF.
- Add DIC (4 eq) and pre-activate for 2 mins.
- Add to resin. Agitate for 60 mins at room temperature.
- QC: Perform Kaiser Test (Ninhydrin).[2] If blue (positive), re-couple. If colorless (negative), proceed.
- Repeat for Fmoc-Leu-OH.

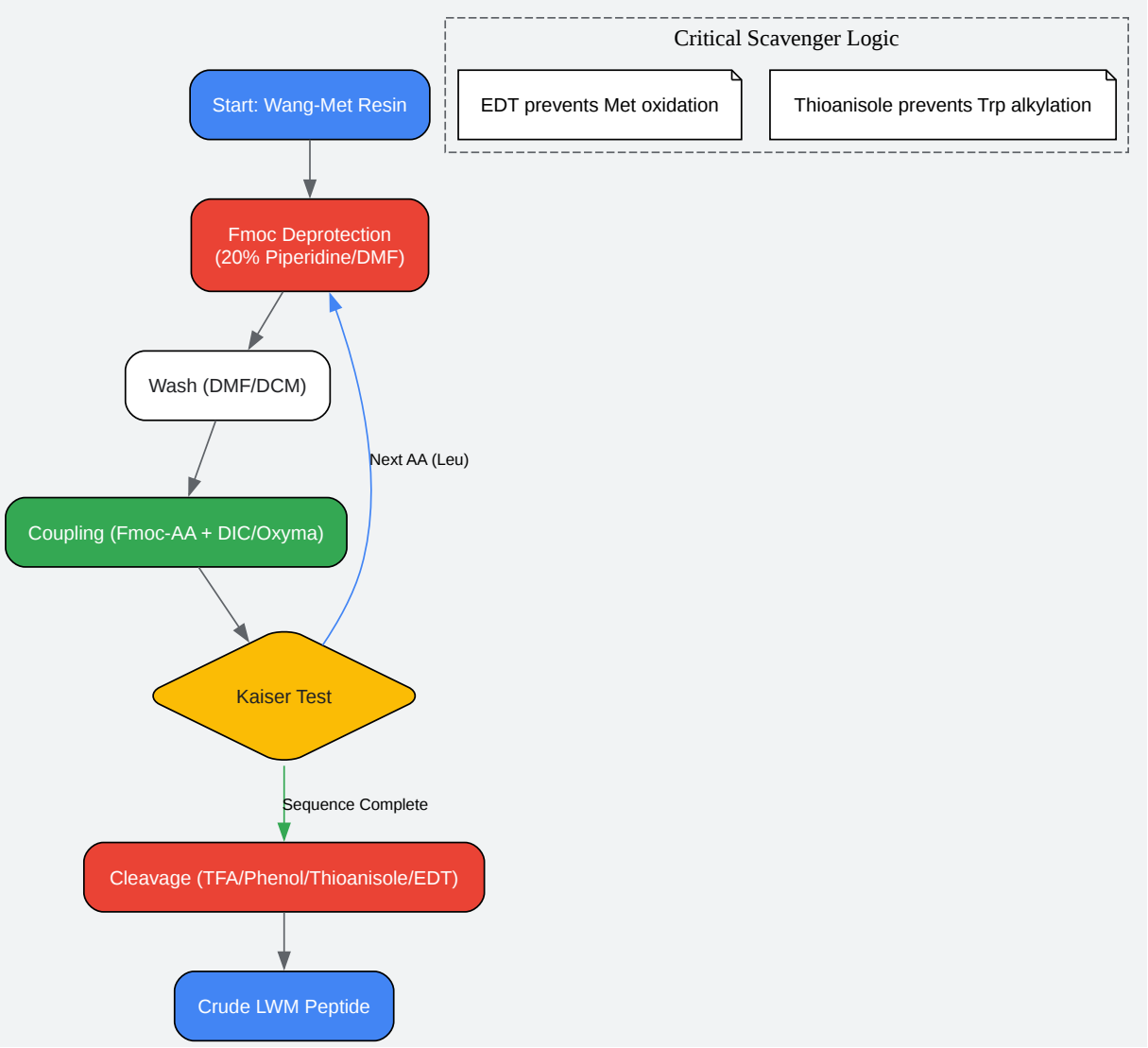
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Step 4: Global Cleavage & Side-Chain Deprotection (CRITICAL) Standard cleavage cocktails are insufficient due to the Trp/Met combination. You must use "Reagent K" or a specific scavenger mix to prevent tert-butyl cations from attacking the Trp indole ring or Met sulfur.

- Cocktail Formulation:
  - TFA (Trifluoroacetic acid): 82.5%
  - Phenol: 5% (Scavenger)
  - Thioanisole: 5% (Accelerates removal of Pbf/Trt and protects Met)
  - Water: 5%
  - EDT (1,2-Ethanedithiol): 2.5% (Essential for Met protection)
- Procedure:
  - Add cocktail to dry resin. Shake for 2.5 hours under N_2.
  - Precipitate filtrate in ice-cold Diethyl Ether (-20°C).
  - Centrifuge (3000g, 10 min), decant ether, and repeat wash 3x.

2.3 Synthesis Logic Diagram (DOT)

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Figure 1: Solid Phase Peptide Synthesis workflow for LWM, highlighting the critical cleavage cocktail components required to protect Methionine and Tryptophan.

Part 3: Analytical Validation

Trustworthiness in peptide science comes from rigorous characterization.

3.1 High-Performance Liquid Chromatography (HPLC)

Due to the high hydrophobicity of LWM, standard C18 gradients may result in strong retention.

- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% TFA in H_2O (Ion pairing agent).
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Gradient: 5% B to 60% B over 20 minutes. (Steeper gradients may be needed if retention >15 min).
- Detection: 214 nm (Amide bond) and 280 nm (Tryptophan specific). Note: Co-elution at 214/280 confirms the presence of Trp in the main peak.

3.2 Mass Spectrometry (ESI-MS)

- Mode: Positive Ion Mode (ESI+).
- Expected Signal:
  - $[M+H]^+$: 449.2 m/z
  - $[M+Na]^+$: 471.2 m/z
- Quality Flag: If a peak appears at 465.2 m/z (+16 Da), the Methionine has oxidized to Methionine Sulfoxide. This indicates poor scavenging during cleavage or improper storage.

Part 4: Biological Potential & Mechanism[3]

The LWM sequence is frequently investigated for ACE Inhibition and Antioxidant Activity.

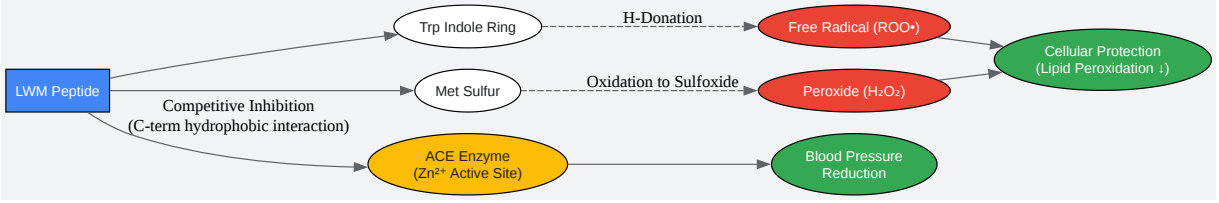
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4.1 Antioxidant Mechanism

The LWM peptide operates via a "Dual-Defense" mechanism:

- Radical Quenching (Trp): The indole ring donates a hydrogen atom to neutralize free radicals (ROO• + Trp-H → ROOH + Trp•). The resulting indolyl radical is resonance-stabilized.
- ROS Scavenging (Met): The sulfur atom reacts with Hydrogen Peroxide (H_2O_2) or peroxynitrite, converting to sulfoxide. This sacrifices the peptide to protect cellular lipids.

4.2 Biological Pathway Diagram (DOT)



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Figure 2: Mechanistic pathways of LWM bioactivity. The diagram illustrates the dual antioxidant role of Trp and Met residues and the peptide's interaction with the Angiotensin-Converting Enzyme (ACE).

References

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mechanism).

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Sources

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- 2. peptide.com [peptide.com]
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